

Personal protective equipment for handling Cyproheptadine-d3

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Compound of Interest

Compound Name: Cyproheptadine-d3

Cat. No.: B12298590

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Essential Safety and Handling Guide for Cyproheptadine-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cyproheptadine-d3**. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification and Summary

Cyproheptadine-d3, a deuterated form of Cyproheptadine, should be handled with the same precautions as its parent compound. The primary hazards associated with Cyproheptadine hydrochloride are summarized below.

Table 1: Summary of Hazards for Cyproheptadine Hydrochloride

Hazard Classification	Description	Primary References
Acute Oral Toxicity	Toxic if swallowed.[1]	The acute oral LD50 in rats is 295 mg/kg.[2]
Skin Corrosion/Irritation	Causes skin irritation.[1][3]	Avoid all personal contact.[4]
Serious Eye Damage/Irritation	Causes serious eye damage or irritation.[1][3]	May cause pronounced inflammation.[4]
Respiratory Irritation	May cause respiratory irritation.[1][3]	Avoid inhalation of dust.[3][4]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[1]	Foetotoxicity has been recorded.[4]

| Aquatic Hazard (Acute & Chronic) | Very toxic to aquatic life with long-lasting effects.[1] | Do not let the product enter drains or waterways.[3][4] |

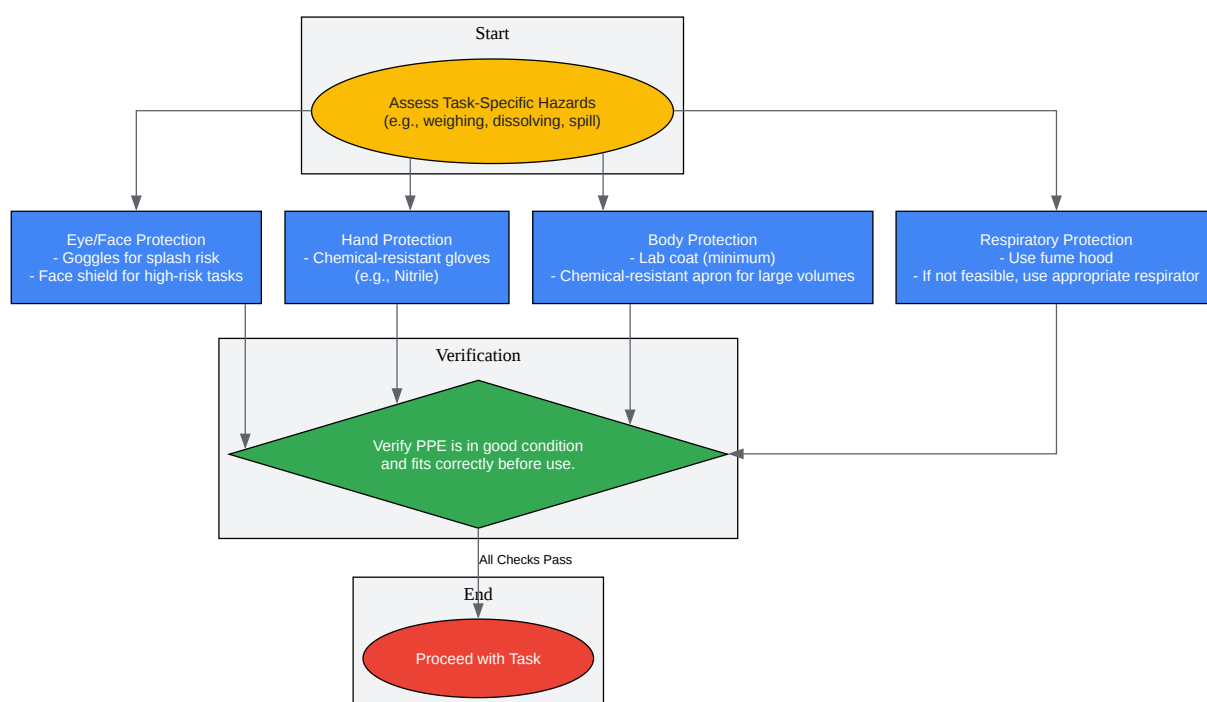
Personal Protective Equipment (PPE)

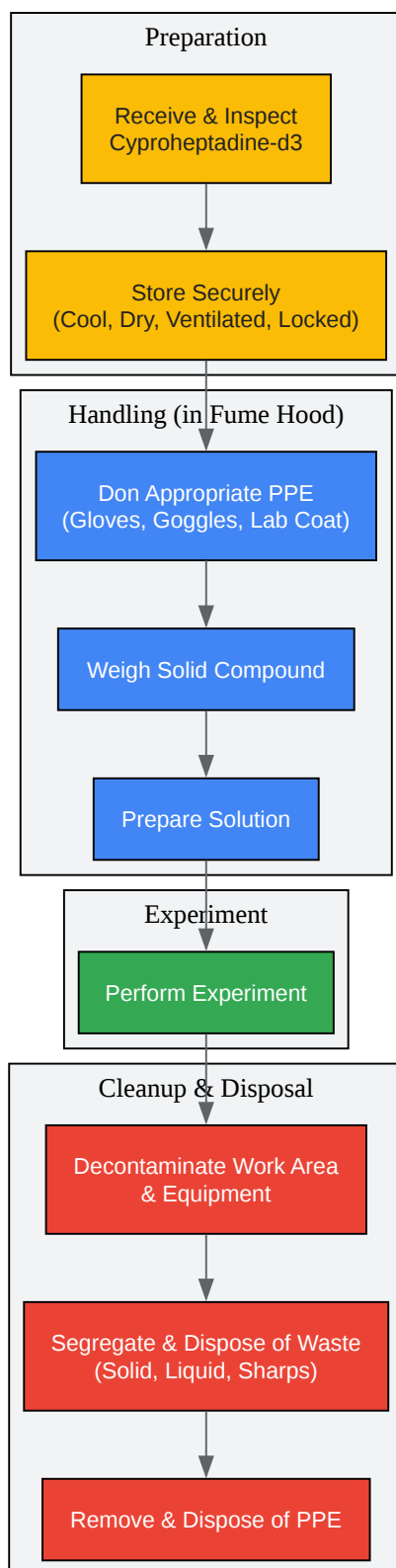
A thorough hazard assessment is the first step in selecting appropriate PPE.[5] The following table outlines the minimum required PPE for handling **Cyproheptadine-d3**.

Table 2: Recommended Personal Protective Equipment (PPE)

Task	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Handling Solid	Chemical splash goggles and a face shield.[5] [6]	Chemical-resistant gloves (e.g., Nitrile).[7]	Laboratory coat.[7]	Required if not handled in a fume hood.[8] Use an appropriate respirator.[9]
Preparing Solutions	Chemical splash goggles.[5]	Chemical-resistant gloves.	Laboratory coat; consider a chemical-resistant apron. [7]	Recommended to be performed in a chemical fume hood.[9]

| Administering Compound | Safety glasses with side shields. | Chemical-resistant gloves. | Laboratory coat. | Not generally required if solutions are handled safely. |





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